

Myristyl Arachidonate as a Precursor to Bioactive Lipids

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Compound of Interest

Compound Name: *Myristyl arachidonate*

Cat. No.: *B15548260*

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This guide provides a comprehensive overview of **myristyl arachidonate** as a precursor molecule for the synthesis of a diverse array of bioactive lipids. It details the metabolic pathways that convert arachidonic acid into potent signaling molecules, summarizes key quantitative data, outlines relevant experimental protocols, and discusses the implications for drug development.

Introduction: The Role of Myristyl Arachidonate

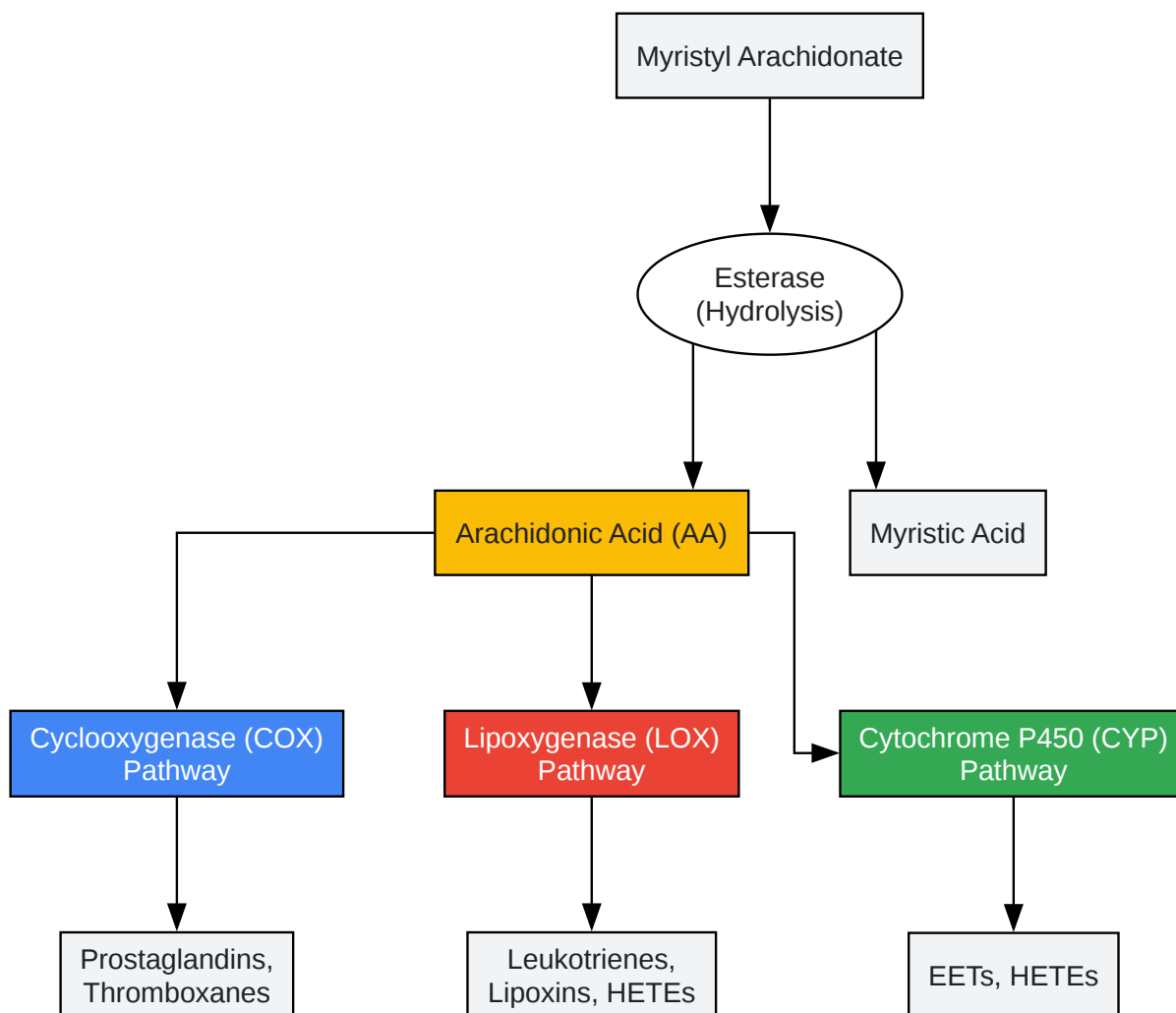
Myristyl arachidonate is an ester composed of myristic acid, a saturated fatty acid, and arachidonic acid (AA), a 20-carbon omega-6 polyunsaturated fatty acid. Within a biological context, **myristyl arachidonate** can serve as a stable pro-molecule or storage form of arachidonic acid. Upon enzymatic cleavage, it releases free arachidonic acid, which is the primary substrate for the synthesis of eicosanoids—a large family of potent, short-acting signaling molecules critical in numerous physiological and pathological processes.^{[1][2]}

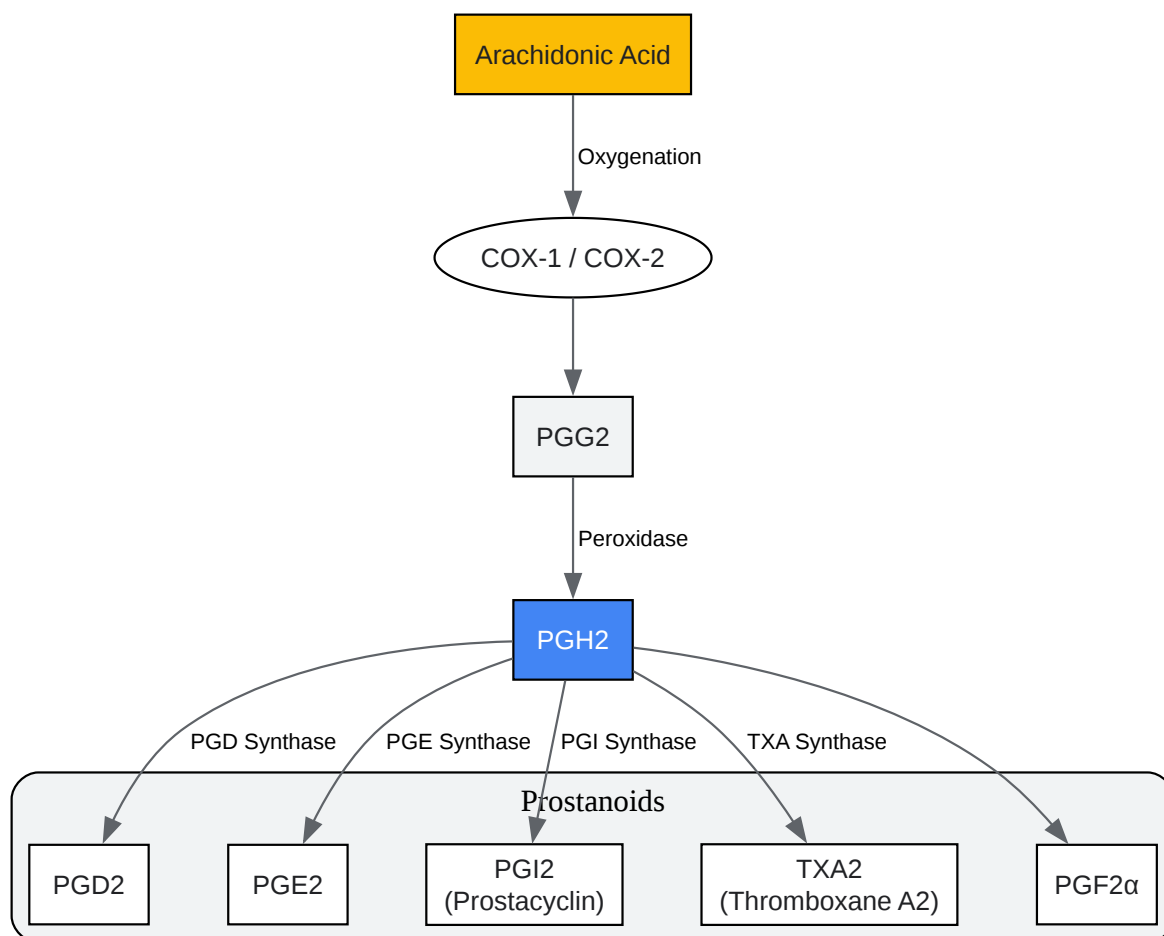
Virtually all cellular arachidonic acid is typically esterified in membrane phospholipids and its release is a tightly regulated critical step for the biosynthesis of these second messengers.^[1] The enzymatic release of AA from a precursor like **myristyl arachidonate** initiates a cascade of metabolic events, leading to the production of prostaglandins, thromboxanes, leukotrienes,

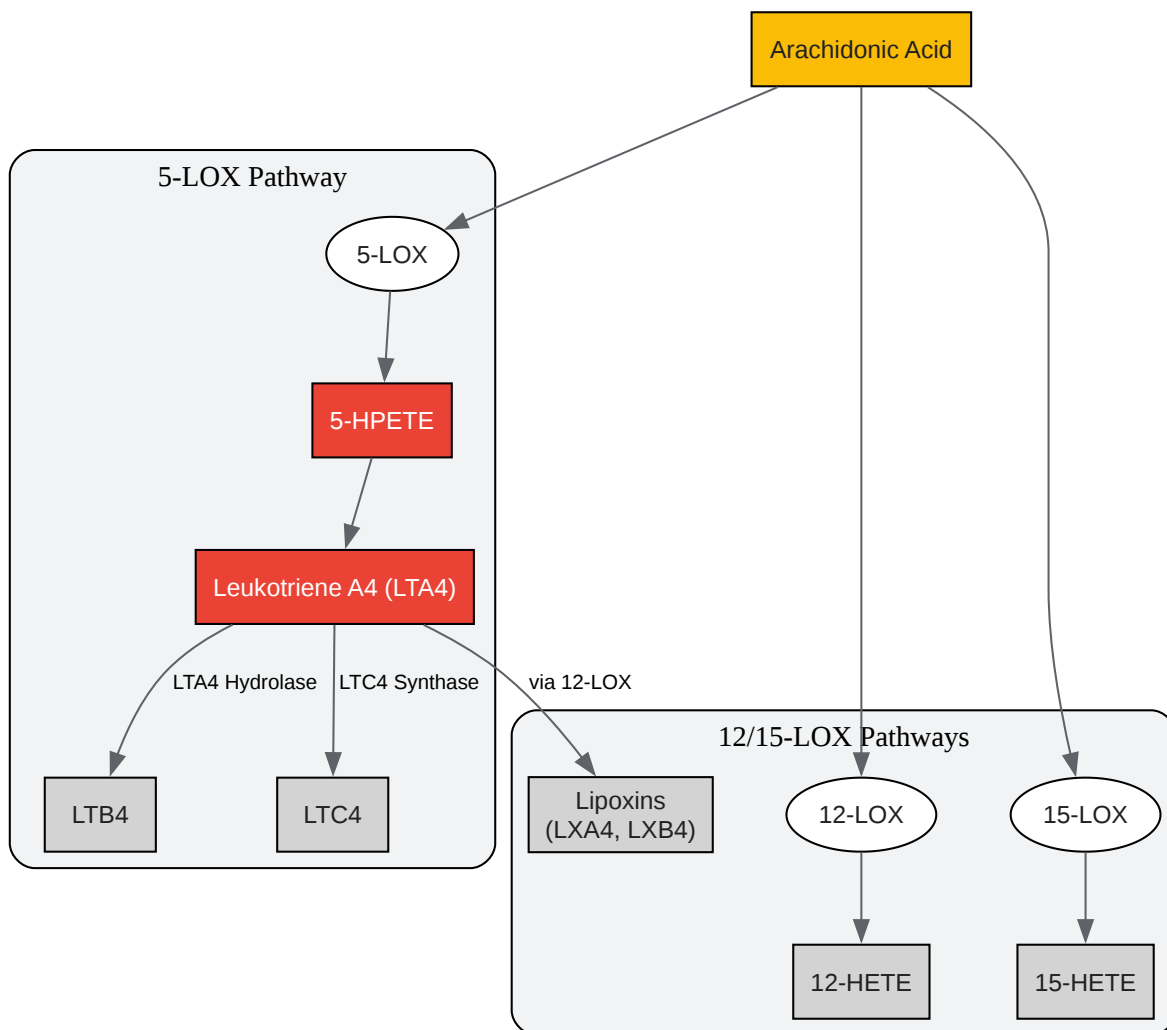
and other oxygenated derivatives. These bioactive lipids are key mediators of inflammation, immune responses, cardiovascular function, and carcinogenesis.[3][4] Understanding the transformation of arachidonic acid released from **myristyl arachidonate** is therefore crucial for developing novel therapeutic strategies targeting these pathways.

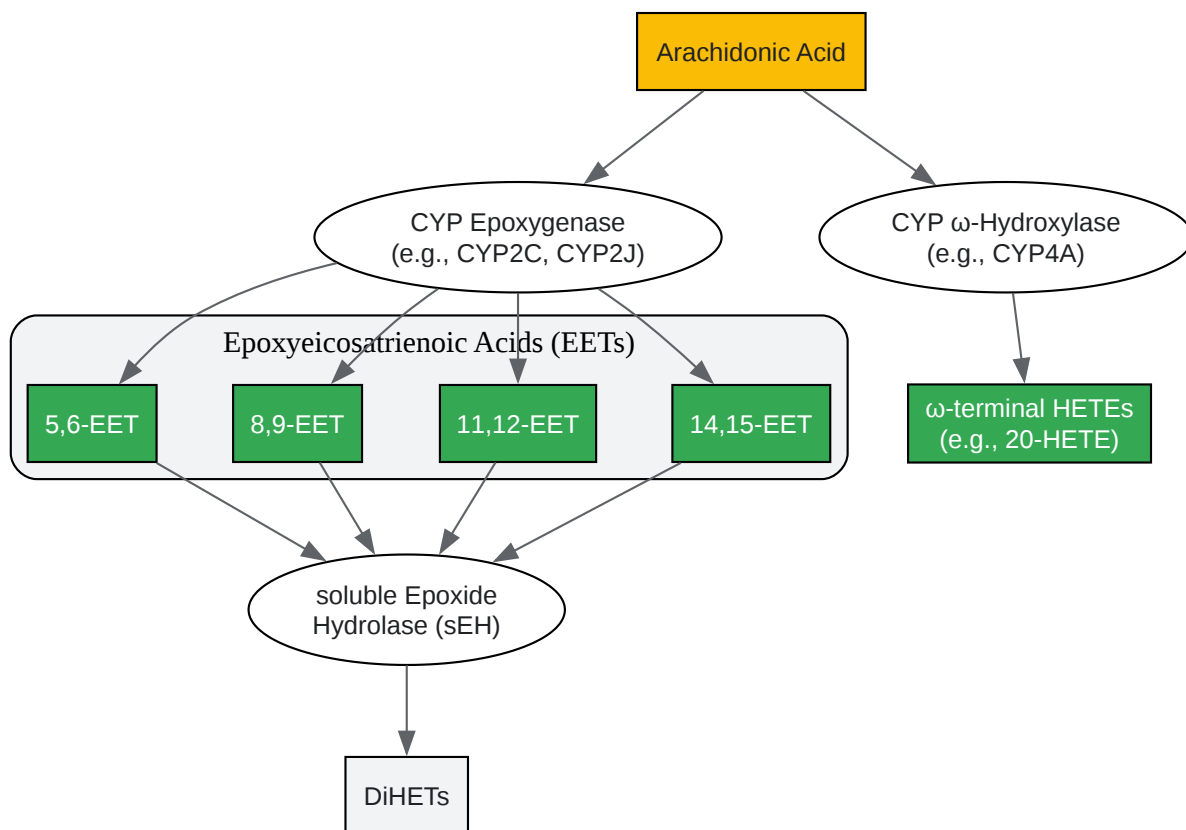
Metabolism of Arachidonic Acid

The central event in the generation of bioactive lipids from **myristyl arachidonate** is the hydrolysis of the ester bond, releasing free arachidonic acid. This free AA is then rapidly metabolized by three major enzymatic pathways: the Cyclooxygenase (COX), Lipoxygenase (LOX), and Cytochrome P450 (CYP) pathways.[2][3][5]

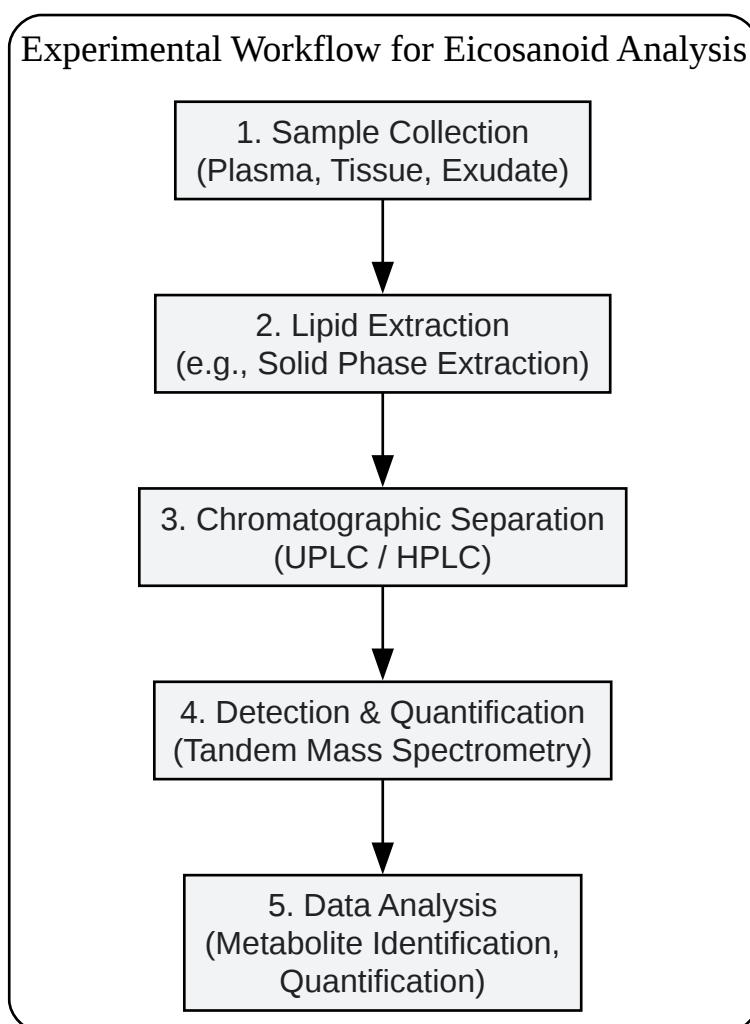








Experimental Workflow for Eicosanoid Analysis



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